

Physical and chemical properties of 4,6-Di-tert-butylresorcinol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4,6-Di-tert-butylresorcinol

Cat. No.: B1329516

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An In-depth Technical Guide on the Physical and Chemical Properties of 4,6-Di-tert-butylresorcinol

For researchers, scientists, and drug development professionals, this document provides a comprehensive overview of the core physical and chemical properties of **4,6-Di-tert-butylresorcinol**. It includes quantitative data, detailed experimental protocols, and visualizations of relevant chemical and biological pathways.

Core Properties of 4,6-Di-tert-butylresorcinol

4,6-Di-tert-butylresorcinol is an organic compound belonging to the resorcinol family, which are dihydroxybenzene derivatives.^[1] The presence of two tert-butyl groups at the 4 and 6 positions significantly influences its chemical properties, enhancing its hydrophobicity and thermal stability.^[1]

Physical Properties

The physical characteristics of **4,6-Di-tert-butylresorcinol** are summarized in the table below. It typically presents as a white to off-white or brown crystalline solid.^{[1][2][3]}

Property	Value	Source(s)
Molecular Formula	C ₁₄ H ₂₂ O ₂	[2] [4]
Molecular Weight	222.32 g/mol	[2] [5] [4]
Appearance	White to Gray to Brown powder/crystal	[1] [2]
Melting Point	120-125 °C	[2]
Solubility	Good solubility in organic solvents; less soluble in water	[1]
CAS Number	5374-06-1	[1] [2] [4]

Chemical Identifiers

For unambiguous identification, the following chemical identifiers are used for **4,6-Di-tert-butylresorcinol**.

Identifier Type	Value	Source(s)
IUPAC Name	4,6-ditert-butylbenzene-1,3-diol	[5]
Synonyms	1,3-Di-tert-butyl-4,6-dihydroxybenzene, 4,6-Bis(1,1-dimethylethyl)-1,3-benzenediol	[1][2]
InChI	InChI=1S/C14H22O2/c1-13(2,3)9-7-10(14(4,5)6)12(16)8-11(9)15/h7-8,15-16H,1-6H3	[1][2][5]
InChIKey	KJFMXIXXYWHFAN-UHFFFAOYSA-N	[2][5]
SMILES	<chem>CC(C)(C)c1cc(c(O)cc1O)C(C)(C)C</chem>	[1][2][5]
EC Number	226-366-3	[2][5]
Beilstein/REAXYS	2049541	[2]

Spectral Data

Spectroscopic data is crucial for the structural elucidation and confirmation of **4,6-Di-tert-butylresorcinol**.

Data Type	Key Peaks / Information	Source(s)
^1H NMR	Data available via spectral databases.	[5]
^{13}C NMR	Data available via spectral databases.	[5]
Mass Spectrometry	Major fragments observed at m/z 222, 207, 115 (GC-MS).	[5]
Infrared (IR)	Spectra available via KBr-Pellet and Vapor Phase techniques.	[5]

Chemical Properties and Reactivity

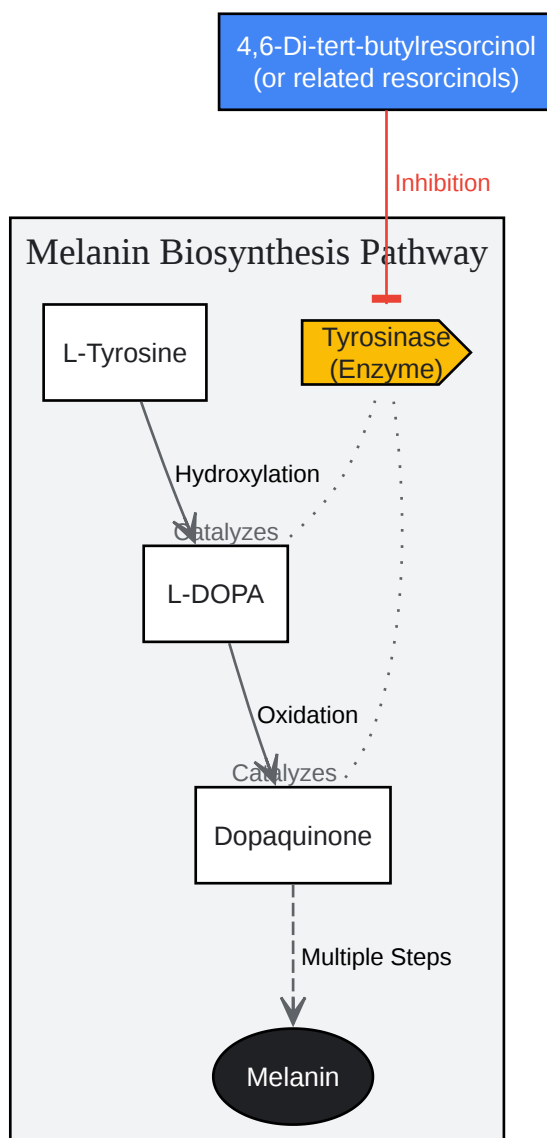
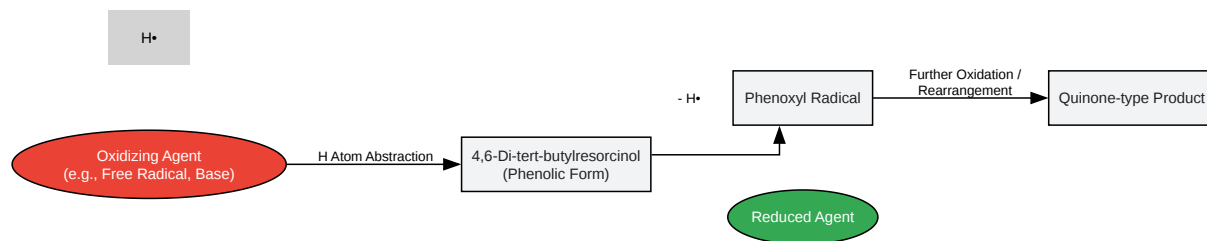
Antioxidant Activity

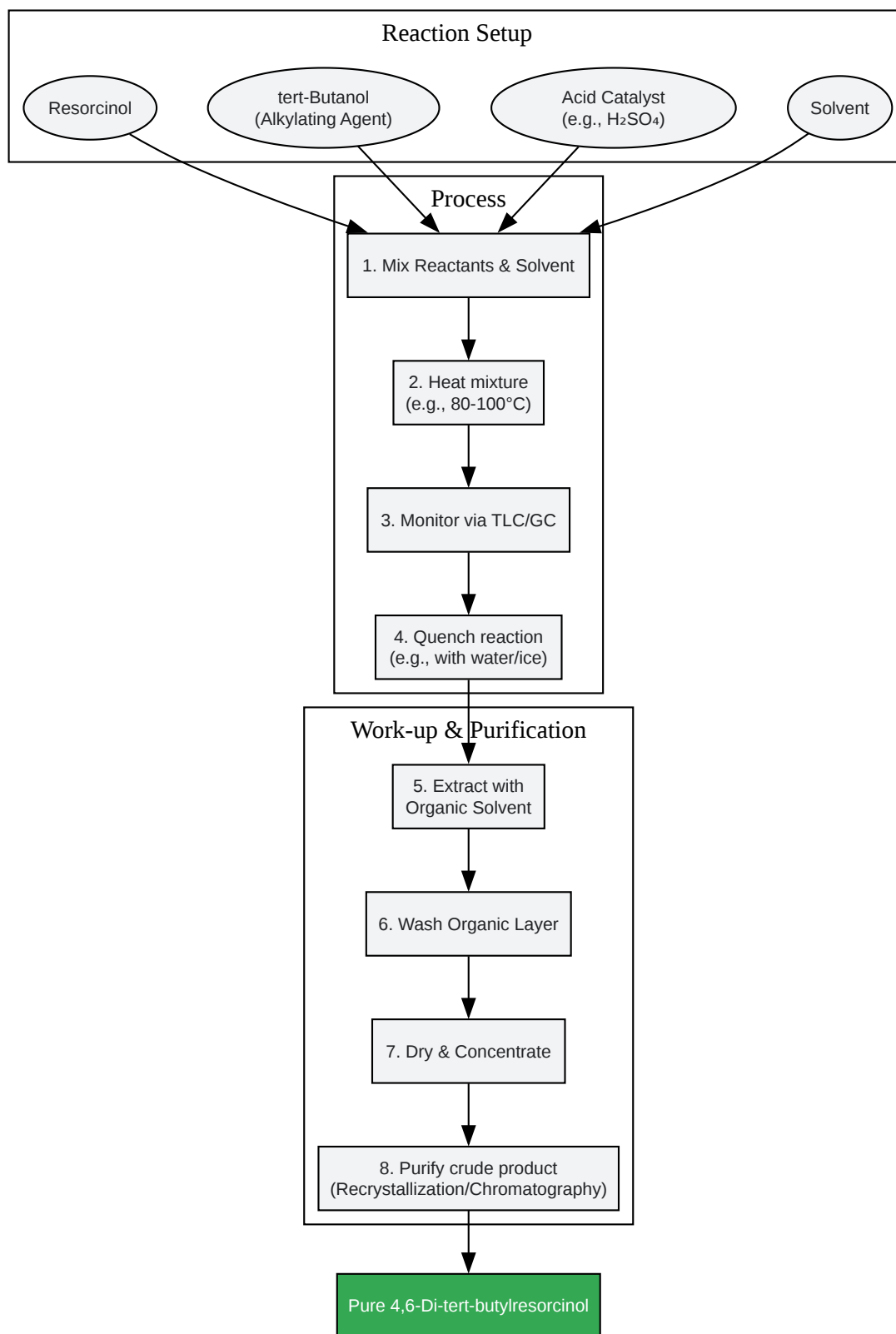
4,6-Di-tert-butylresorcinol is primarily recognized for its potent antioxidant properties.[1][6]

The phenolic hydroxyl groups can donate hydrogen atoms to scavenge free radicals, which is a key mechanism in preventing oxidative degradation. This makes it a valuable stabilizer in various industrial applications, including polymers and rubber.[1] It is also used in pharmaceutical formulations to prevent oxidation.[6]

Oxidation

As a phenolic compound, **4,6-Di-tert-butylresorcinol** is susceptible to oxidation. The reaction can be catalyzed by enzymes or chemical oxidants. Oxidation can lead to the formation of quinone-type structures.[7][8] Base-catalyzed oxidation is a known issue for sterically hindered phenols, leading to discoloration (e.g., yellowing) in the presence of a basic environment.[9]





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- To cite this document: BenchChem. [Physical and chemical properties of 4,6-Di-tert-butylresorcinol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1329516#physical-and-chemical-properties-of-4-6-di-tert-butylresorcinol]

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